

BI-167107 Stock Solution: Preparation and Storage Protocols

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Compound of Interest

Compound Name: BI-167107

Cat. No.: B15619068

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols for the preparation and storage of stock solutions of **BI-167107**, a potent β 2-adrenergic receptor agonist. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring experimental reproducibility.

Introduction

BI-167107 is a high-affinity, full agonist of the β 2 adrenergic receptor (β 2AR) with a dissociation constant (Kd) of 84 pM.^{[1][2][3]} It also demonstrates potent agonism at the β 1 adrenergic receptor (IC₅₀ = 3.2 nM) and some antagonist activity at the α 1A receptor (IC₅₀ = 32 nM).^{[4][5][6]} Due to its high potency and slow dissociation from its target, **BI-167107** has been instrumental in structural biology, particularly for the crystallization of active-state β 2AR and β 2AR-G-protein complexes.^{[5][6][7]} Accurate preparation and storage of **BI-167107** stock solutions are paramount for reliable in vitro and in vivo studies.

Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and recommended storage conditions for **BI-167107** are summarized in the table below.

Parameter	Value	Source(s)
Solubility in DMSO	10 mM	[4]
75 mg/mL (approximately 202.46 mM)	[1] [5]	
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (Solvent)	-80°C for up to 2 years	[2] [3]
-20°C for up to 1 year	[2] [3]	
Molecular Weight	370.44 g/mol	[1] [5]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **BI-167107** in DMSO.

Materials:

- **BI-167107** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile tips

Procedure:

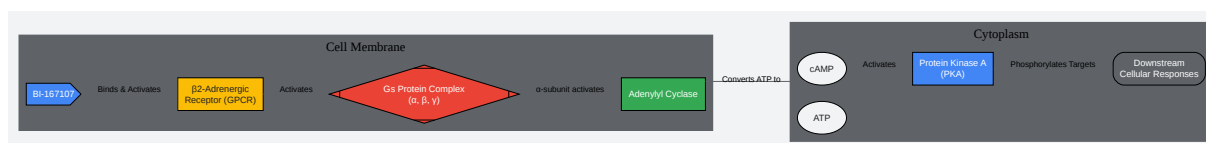
- Pre-weighing Preparation: Allow the **BI-167107** powder vial to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Carefully weigh out the desired amount of **BI-167107** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3704 mg of **BI-167107**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the **BI-167107** powder. For a 10 mM solution, if you weighed 0.3704 mg, add 100 μ L of DMSO.
- **Mixing:** Vortex the solution until the **BI-167107** is completely dissolved. Sonication can be used to aid dissolution if necessary.[1]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[2][3]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[2][3]

Visualizations

Signaling Pathway of BI-167107

BI-167107 acts as an agonist at the β 2-adrenergic receptor, a G-protein coupled receptor (GPCR). Upon binding, it stabilizes the active conformation of the receptor, leading to the activation of downstream signaling pathways, primarily through the Gs alpha subunit, which in turn activates adenylyl cyclase to produce cyclic AMP (cAMP).

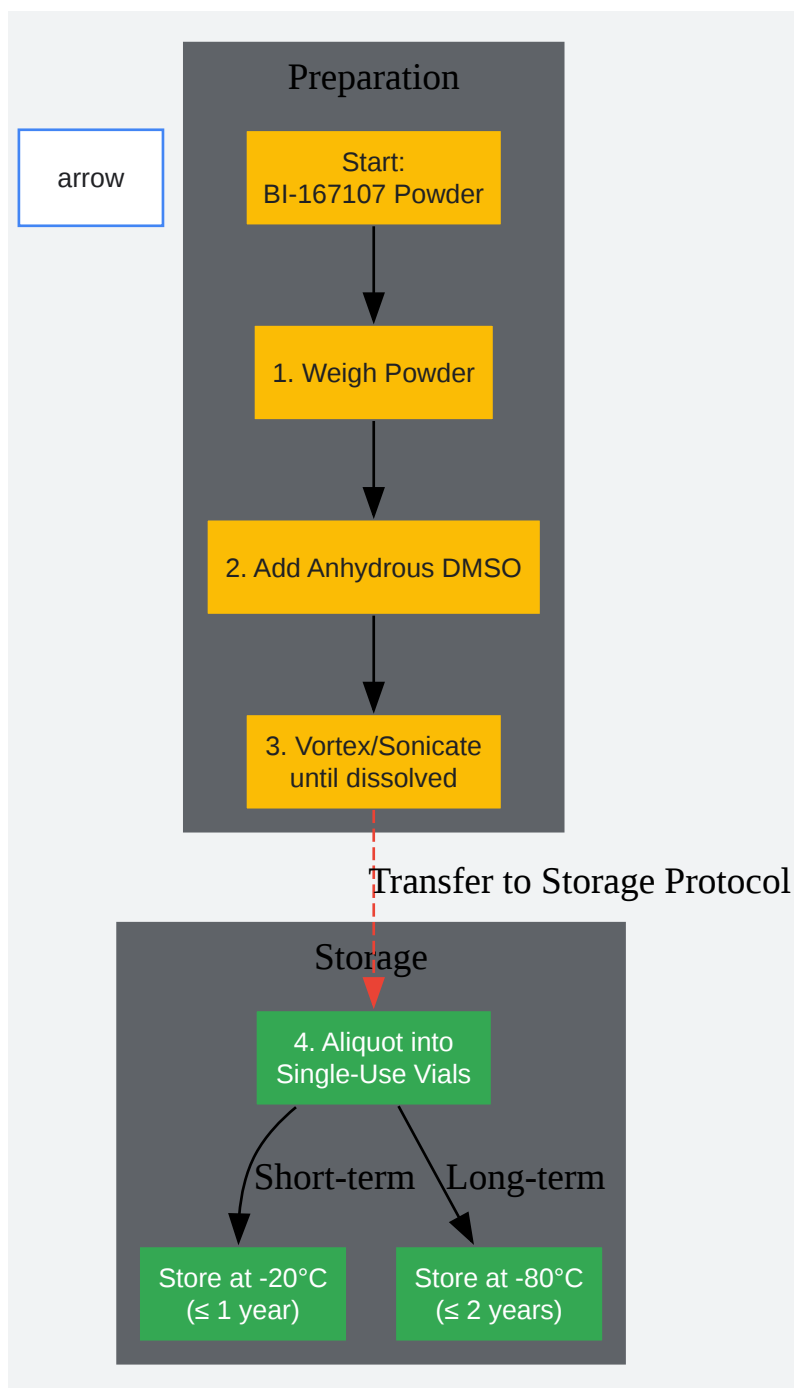


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Caption: **BI-167107** signaling pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the key steps in the preparation and storage of a **BI-167107** stock solution.



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Caption: Workflow for **BI-167107** stock solution preparation.

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